

strontium selenide chemical formula and properties

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Compound of Interest

Compound Name: *Strontium selenide*

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An In-depth Technical Guide to **Strontium Selenide** (SrSe)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, and the physical, and chemical properties of **strontium selenide** (SrSe). It includes a summary of its key quantitative data, detailed experimental protocols for its synthesis, and a visualization of a synthesis workflow.

Chemical Identity and Formula

Strontium selenide is an inorganic compound with the chemical formula SrSe.^{[1][2][3]} It is also referred to as strontium(II) selenide or selanylidenestrontium.^{[1][4][5]} The CAS registry number for **strontium selenide** is 1315-07-7.^{[1][6]} In this compound, strontium has an oxidation number of +2.^{[1][7]}

Physical and Chemical Properties

Strontium selenide is typically a white crystalline solid or powder.^{[1][2][3]} When exposed to air, it can turn a reddish-brown color.^{[2][3]} It has a rock salt (NaCl) crystal structure under standard conditions.^{[1][7]}

Quantitative Data Summary

For ease of comparison, the key quantitative properties of **strontium selenide** are summarized in the table below.

Property	Value	References
Chemical Formula	SrSe	[1][2][3]
Molar Mass	166.58 g/mol	[1][2][3]
Appearance	White crystalline solid, turns reddish-brown in air	[1][2][3]
Density	4.38 - 4.54 g/cm ³	[2][5][8]
Melting Point	1600 °C (2912 °F)	[1][2][9]
Crystal Structure	Rock Salt (NaCl type), Orthorhombic (Fm3m space group)	[1][3]
Solubility in Water	Reacts with water	[10]

Synthesis and Experimental Protocols

Several methods for the synthesis of **strontium selenide** have been reported. The following are detailed experimental protocols for key synthesis routes.

Experimental Protocol 1: Reduction of Strontium Selenate

This method involves the high-temperature reduction of strontium selenate.

Methodology:

- Strontium selenate (SrSeO₄) is used as the starting material.
- The strontium selenate is heated to 600 °C.
- Hydrogen gas (H₂) is passed over the heated strontium selenate, acting as a reducing agent. [3]

- The reduction reaction yields **strontium selenide** (SrSe) and water (H₂O) as a byproduct.

Reaction: $\text{SrSeO}_4 + 4\text{H}_2 \rightarrow \text{SrSe} + 4\text{H}_2\text{O}$

Experimental Protocol 2: Reaction in Liquid Ammonia

This protocol describes the synthesis of **strontium selenide** from its constituent elements in a liquid ammonia solvent.

Methodology:

- Elemental strontium (Sr) and hydrogen selenide (H₂Se) are the reactants.
- The reaction is carried out in liquid ammonia (NH₃) as the solvent.[\[3\]](#)
- The strontium and hydrogen selenide react to form **strontium selenide**, which can then be isolated from the reaction mixture.

Reaction: $\text{Sr} + \text{H}_2\text{Se} \xrightarrow{(\text{liq. NH}_3)} \text{SrSe} + \text{H}_2$

Experimental Protocol 3: Novel Aqueous Synthesis

A newer methodology involves the reduction of selenium in an aqueous solution followed by a reaction with a strontium salt.[\[11\]](#)[\[12\]](#)

Methodology:

- Preparation of Selenium Solution:
 - 0.02 g of elemental selenium powder is mixed with 2 ml of deionized water, 2 ml of concentrated (29%) ammonium hydroxide, and 2 ml of 1M rongalite solution.[\[12\]](#)
 - This mixture is heated to 70-75°C until the selenium powder is completely dissolved, resulting in an aqueous solution containing selenium ions (Se²⁻).[\[12\]](#)
- Preparation of Strontium Solution:
 - An aqueous solution of 0.1M strontium chloride (SrCl₂) is prepared.[\[12\]](#)

- Reaction:
 - The selenium ionic solution and the strontium chloride solution are combined in equal volumetric proportions.[12]
 - The mixture is stirred to facilitate the chemical reaction, leading to the formation of **strontium selenide** as a black powder dispersed in the aqueous solution.[11][12]

Reactivity and Chemical Behavior

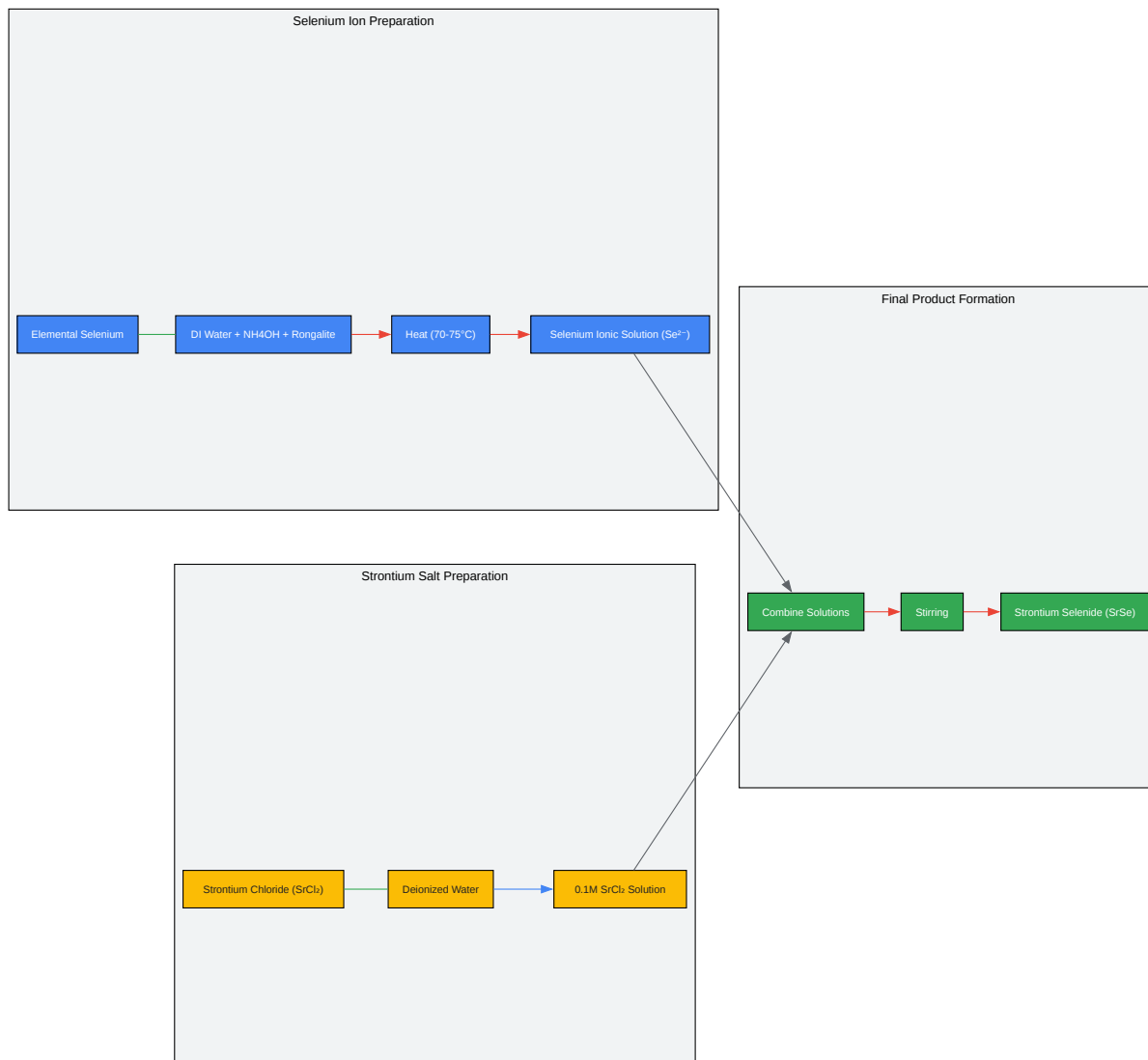
Strontium, being an alkaline earth metal, is reactive. It reacts slowly with water to form strontium hydroxide and hydrogen gas.[13] It also reacts with air, especially when ignited, to form strontium oxide and strontium nitride.[13] Strontium metal readily dissolves in acids.[13] **Strontium selenide** itself is noted to react with water.[10] At high temperatures, it can react with other selenides, such as mercury selenide and germanium diselenide, to form more complex crystalline structures.[3]

Applications

Strontium selenide is utilized in optoelectronic devices.[2] It has also been investigated for its use in preparing nanoplates and ultrathin films.[2] One of the significant applications of SrSe has been as an infrared stimutable phosphor, where it is doped with elements like samarium, cerium, or europium to provide electron traps.[14]

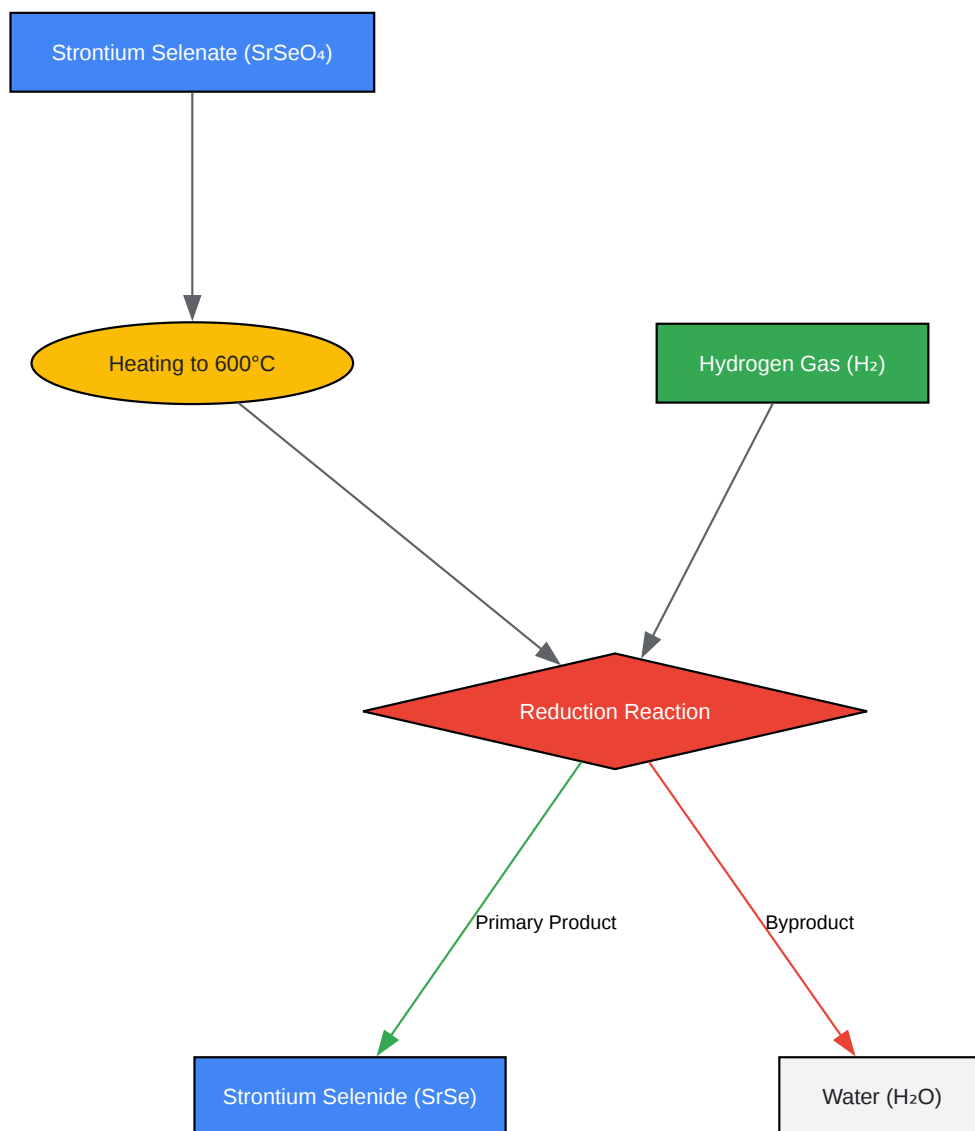
Visualizations

The following diagrams illustrate key experimental workflows for the synthesis of **strontium selenide**.



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Caption: Aqueous Synthesis Workflow for **Strontium Selenide**.



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Caption: Reduction of Strontium Selenate Synthesis Workflow.

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